

Application Notes and Protocols for the Synthesis and Purification of P 1060

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Compound of Interest

Compound Name: P 1060
CAS No.: 60559-94-6
Cat. No.: B1215913

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Compound: **P 1060** Systematic Name: N'-cyano-N-(3-pyridyl)-N''-(tert-butyl)guanidine CAS Number: 60559-94-6 Chemical Formula: $C_{11}H_{15}N_5$ Mechanism of Action: **P 1060** is an analog of pinacidil and acts as a K^+ channel opener, leading to hyperpolarization of smooth muscle cells and subsequent vasodilation.

Introduction

P 1060 is a cyanoguanidine derivative that has been investigated for its potential as a vasodilator. Its mechanism of action involves the opening of ATP-sensitive potassium channels in vascular smooth muscle, which leads to a decrease in intracellular calcium concentration and subsequent relaxation of the muscle tissue. This application note provides a detailed, plausible protocol for the chemical synthesis and purification of **P 1060**, intended for research and development purposes. The methodologies described are based on general principles of organic synthesis for related guanidine compounds, as specific literature on the synthesis of **P 1060** is not readily available.

Chemical and Physical Data

A summary of the known quantitative data for **P 1060** is presented in Table 1. Researchers are encouraged to characterize the synthesized product thoroughly to confirm its identity and purity.

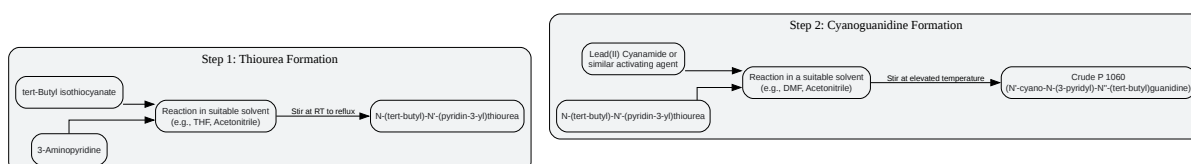
Table 1: Physicochemical Properties of **P 1060**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ N ₅	[1]
Molar Mass	217.27 g/mol	[1]
CAS Number	60559-94-6	[1]

Synthesis of P 1060

The proposed synthesis of **P 1060** involves a two-step process, beginning with the formation of a substituted thiourea from 3-aminopyridine, followed by conversion to the final N'-cyanoguanidine product.

Diagram 1: Proposed Synthesis Workflow for **P 1060**



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Caption: Proposed two-step synthesis of **P 1060**.

Experimental Protocol: Synthesis

Materials and Reagents:

- 3-Aminopyridine
- tert-Butyl isothiocyanate
- Lead(II) cyanamide (or a suitable carbodiimide activating agent)
- Tetrahydrofuran (THF), anhydrous
- Dimethylformamide (DMF), anhydrous
- Hydrochloric acid (HCl), 1 M
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware, magnetic stirrer, heating mantle, and inert atmosphere setup (e.g., nitrogen or argon).

Procedure:

Step 1: Synthesis of N-(tert-butyl)-N'-(pyridin-3-yl)thiourea

- In a round-bottom flask under an inert atmosphere, dissolve 3-aminopyridine (1 equivalent) in anhydrous THF.
- To this solution, add tert-butyl isothiocyanate (1.05 equivalents) dropwise at room temperature.
- Stir the reaction mixture at room temperature for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure.

- The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the pure thiourea intermediate.

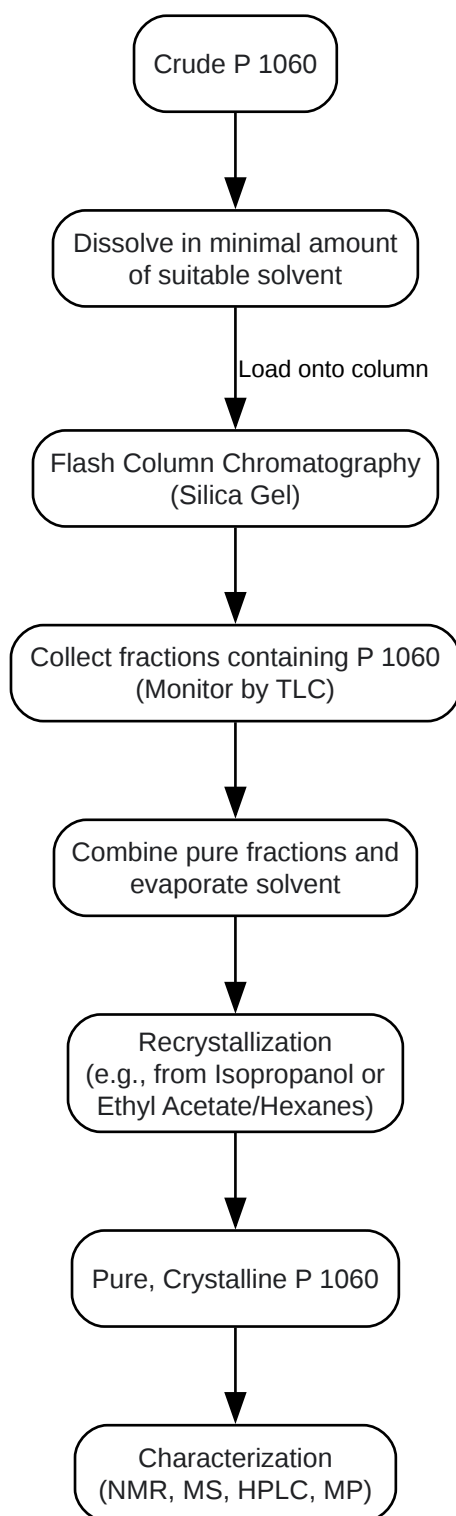
Step 2: Synthesis of N'-cyano-N-(3-pyridyl)-N''-(tert-butyl)guanidine (**P 1060**)

- In a clean, dry round-bottom flask under an inert atmosphere, suspend the N-(tert-butyl)-N'-(pyridin-3-yl)thiourea (1 equivalent) in anhydrous DMF.
- Add Lead(II) cyanamide (1.1 equivalents) to the suspension.
- Heat the reaction mixture to 80-100 °C and stir for 4-8 hours, monitoring the reaction by TLC.
- After cooling to room temperature, dilute the reaction mixture with ethyl acetate and filter to remove insoluble lead salts.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain crude **P 1060**.

Purification of **P 1060**

The crude **P 1060** obtained from the synthesis will likely contain unreacted starting materials and side products. A multi-step purification protocol is recommended to achieve high purity.

Diagram 2: Purification Workflow for **P 1060**



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References

- 1. chembk.com [chembk.com]
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